

Application Notes and Protocols: 2-(2-Methoxyphenyl)acetophenone in Fragrance Formulation

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Compound of Interest

Compound Name: 2-(2-Methoxyphenyl)acetophenone

Cat. No.: B1311627

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **2-(2-Methoxyphenyl)acetophenone**, a synthetic fragrance ingredient, for its application in fragrance formulations. This document details its chemical and physical properties, olfactory profile, and recommended usage levels. Furthermore, it outlines detailed experimental protocols for its analytical evaluation, sensory assessment, and stability testing.

Chemical and Physical Properties

2-(2-Methoxyphenyl)acetophenone, also known as ortho-methoxyacetophenone, is a valuable aromatic ketone in perfumery. Its key properties are summarized in the table below.

Property	Value	Reference
Chemical Name	2-(2-Methoxyphenyl)acetophenone	[1][2][3]
Synonyms	o-Methoxyacetophenone, o-Acetanisole, 2-Acetylanisole	[1][2][4]
CAS Number	579-74-8	[1][2][3][5][6]
Molecular Formula	C ₉ H ₁₀ O ₂	[1][2][3][7][8]
Molecular Weight	150.17 g/mol	[1][2][5][7]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	239-241 °C at 760 mmHg	[5]
Flash Point	>100 °C	[4]
Solubility	Soluble in ethanol and most organic solvents.	[9]
LogP	1.82	[1]

Olfactory Profile and Application

2-(2-Methoxyphenyl)acetophenone possesses a complex and appealing olfactory profile, making it a versatile ingredient in fragrance creation.

Olfactory Aspect	Descriptors
Odor Type	Sweet, floral, gourmand
Odor Description	A sweet, powdery, and slightly spicy aroma with prominent notes of hawthorn, mimosa, and almond. It also exhibits subtle phenolic and hay-like undertones.
Fragrance Family	Floral, Gourmand, Powdery
Contribution to a Blend	Provides warmth, sweetness, and a powdery depth to floral and oriental fragrances. It can be used to create or enhance almond, cherry, and heliotrope accords.
Recommended Usage Level	Up to 1.0% in the fragrance concentrate.
Stability	Generally stable in most fragrance applications, including alcoholic perfumes and soaps. [10]

Experimental Protocols

Analytical Quality Control: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the quality control of **2-(2-Methoxyphenyl)acetophenone** raw material.

Objective: To verify the identity and purity of **2-(2-Methoxyphenyl)acetophenone**.

Materials:

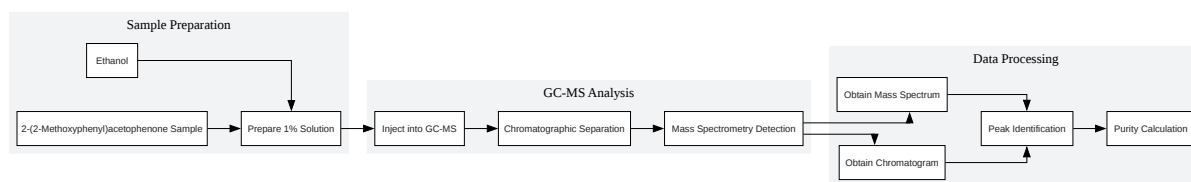
- **2-(2-Methoxyphenyl)acetophenone** sample
- Ethanol (GC grade)
- Volumetric flasks
- Micropipettes

- GC-MS instrument with a suitable capillary column (e.g., DB-5ms)

Procedure:

- Sample Preparation: Prepare a 1% solution of **2-(2-Methoxyphenyl)acetophenone** in ethanol.
- GC-MS Parameters:
 - Injector Temperature: 250°C
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
 - Oven Temperature Program: Initial temperature of 60°C, hold for 2 minutes, then ramp to 280°C at 10°C/min, and hold for 5 minutes.
 - Mass Spectrometer: Electron Impact (EI) ionization at 70 eV, scanning from m/z 40 to 400.
- Data Analysis:
 - Identify the peak corresponding to **2-(2-Methoxyphenyl)acetophenone** by its retention time and mass spectrum.
 - Determine the purity by calculating the peak area percentage.

A workflow for the GC-MS analysis is depicted below.



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GC-MS Analysis Workflow

Sensory Evaluation: Odor Profile and Intensity

This protocol describes the sensory evaluation of **2-(2-Methoxyphenyl)acetophenone** by a trained panel.

Objective: To characterize the olfactory profile and intensity of **2-(2-Methoxyphenyl)acetophenone**.

Materials:

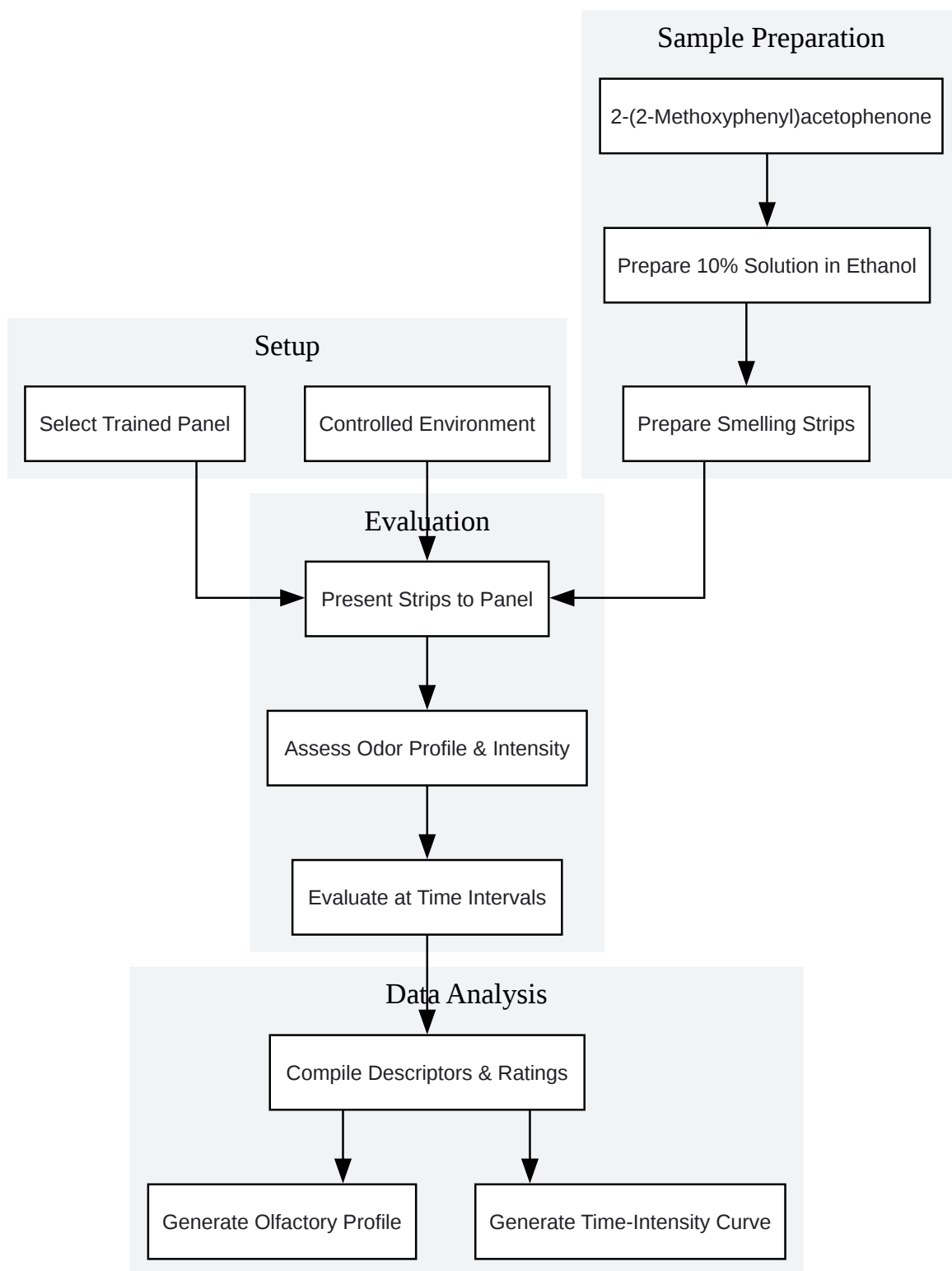
- **2-(2-Methoxyphenyl)acetophenone**
- Ethanol (odorless)
- Glass smelling strips
- Panel of at least 5 trained sensory assessors

Procedure:

- Sample Preparation: Prepare a 10% solution of **2-(2-Methoxyphenyl)acetophenone** in ethanol.

- Evaluation:
 - Dip a smelling strip into the solution for 2 seconds.
 - Allow the solvent to evaporate for 10 seconds.
 - Present the strip to the panelists in a well-ventilated, odor-free room.
 - Panelists evaluate the odor at different time intervals (e.g., initial, 15 min, 1 hr, 4 hr) to assess the evolution of the scent.
 - Panelists describe the odor using a standardized vocabulary and rate the intensity on a scale (e.g., 1 to 9, where 1 is very weak and 9 is very strong).
- Data Analysis: Compile the descriptors and intensity ratings to create an olfactory profile and a time-intensity curve.

The logical flow of the sensory evaluation process is illustrated below.



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Sensory Evaluation Workflow

Performance Evaluation: Substantivity on Fabric

Objective: To determine the longevity of the scent of **2-(2-Methoxyphenyl)acetophenone** on fabric.

Materials:

- 1% solution of **2-(2-Methoxyphenyl)acetophenone** in ethanol
- Cotton swatches (e.g., 5x5 cm)
- Glass jars with lids
- Trained sensory panel

Procedure:

- Apply 100 µL of the solution to the center of a cotton swatch.
- Place the swatch in a glass jar and seal.
- Store at room temperature.
- At specified time intervals (e.g., 0, 4, 8, 24, 48 hours), have the sensory panel evaluate the odor intensity of the swatch.
- Record the intensity ratings.
- The substantivity is the time at which the odor is still readily detectable.

Stability Testing in a Cosmetic Base (Eau de Toilette)

Objective: To evaluate the stability of **2-(2-Methoxyphenyl)acetophenone** in an alcoholic fragrance base.

Materials:

- **2-(2-Methoxyphenyl)acetophenone**

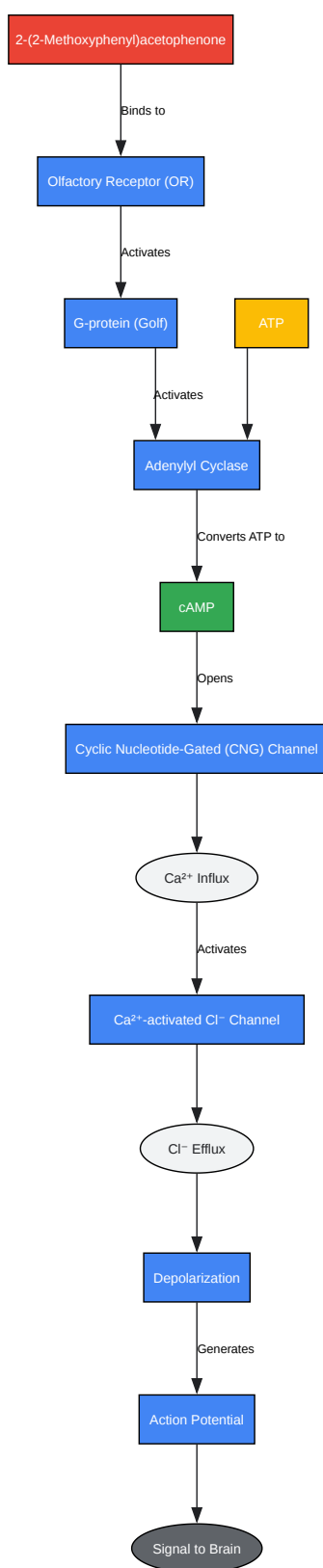
- Ethanol (perfumery grade)
- Distilled water
- Glass bottles
- Incubators/ovens
- UV light chamber

Procedure:

- Formulation: Prepare a model Eau de Toilette (EDT) containing 1% **2-(2-Methoxyphenyl)acetophenone** in an 80:20 ethanol/water base.
- Storage Conditions: Store samples under various conditions:
 - Room temperature (20-25°C)
 - Elevated temperature (40°C)
 - Refrigerated (4°C)
 - Cyclic temperature (e.g., 24 hours at 40°C followed by 24 hours at 4°C, for several cycles)
 - Exposure to UV light
- Evaluation: At regular intervals (e.g., 1, 2, 4, 8, 12 weeks), evaluate the samples for:
 - Odor: Any change in the scent profile.
 - Color: Any discoloration.
 - Clarity: Any precipitation or cloudiness.
 - pH: (if applicable to the base)
- Analysis: Compare the aged samples to a control sample stored at 4°C in the dark.

Olfactory Signaling Pathway

The perception of **2-(2-Methoxyphenyl)acetophenone**, like all odorants, is initiated by its interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal cavity. This interaction triggers a signaling cascade that results in the transmission of a neural signal to the brain.



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Olfactory Signal Transduction

Safety and Regulatory Information

- Hazard Statements: Harmful if swallowed. Causes serious eye irritation.[1]
- Precautionary Statements: Wash hands thoroughly after handling. Wear protective gloves/eye protection.[4]
- Regulatory Status: Listed on major chemical inventories (TSCA, EINECS, etc.).[1] It is the user's responsibility to ensure compliance with all applicable regulations.

For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.[4]

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